

8-Bromo-7-methoxycoumarin CAS number and molecular weight

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Compound of Interest

Compound Name: 8-Bromo-7-methoxycoumarin

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8-Bromo-7-methoxycoumarin: A Technical Overview

This technical guide provides a comprehensive overview of **8-Bromo-7-methoxycoumarin**, tailored for researchers, scientists, and professionals in drug development. While specific experimental data for this compound is limited in publicly available literature, this document compiles its known physicochemical properties and draws upon data from closely related brominated coumarins to offer insights into its synthesis and potential biological relevance.

Core Physicochemical Properties

Quantitative data for **8-Bromo-7-methoxycoumarin** is summarized in the table below. It is noteworthy that a specific CAS number for this compound is not readily available in common chemical databases.

Property	Value	Source
Molecular Formula	C10H7BrO3	[1]
Molecular Weight	255.06 g/mol	[1]
CAS Number	Not Available	



Synthesis of Brominated Methoxycoumarins: An Exemplary Protocol

While a direct experimental protocol for the synthesis of **8-Bromo-7-methoxycoumarin** is not detailed in the available literature, the synthesis of analogous compounds, such as 5-bromo-8-methoxycoumarin derivatives, provides a viable procedural framework. The following is a representative methodology based on the synthesis of similar structures.

General Procedure for Bromination of Methoxycoumarins

The bromination of a methoxycoumarin scaffold can be achieved using bromine in a suitable solvent like glacial acetic acid. The reaction typically proceeds at an elevated temperature with stirring.

Materials:

- Starting Methoxycoumarin Derivative
- Bromine (Br₂)
- Glacial Acetic Acid (AcOH)

Protocol:

- Dissolve the starting methoxycoumarin derivative in glacial acetic acid.
- While stirring, add bromine to the solution.
- Heat the reaction mixture, for instance, to 60°C, and maintain stirring for a period of 2 hours.
- After the reaction is complete, cool the mixture.
- The brominated product can then be isolated and purified using standard techniques such as filtration and recrystallization.



For a more detailed example, the synthesis of 5-bromo-N-(2-hydroxyphenyl)-8-methoxycoumarin-3-carboxamide involves the reaction of the parent carboxamide with bromine in glacial acetic acid.[2]

Potential Biological Activity and Signaling Pathways

Specific studies detailing the biological activity and associated signaling pathways of **8-Bromo-7-methoxycoumarin** are not prevalent. However, research on the broader class of coumarins and other substituted 8-methoxycoumarins offers valuable insights into its potential pharmacological profile.

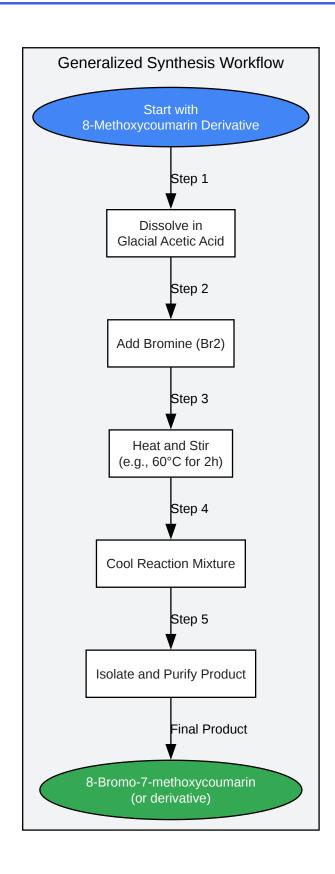
Coumarin derivatives are known to exhibit a wide range of biological activities, including antiinflammatory, antioxidant, antimicrobial, and anticancer effects. For instance, various 8substituted 7-methoxycoumarins have been investigated for their anti-tumor-promoting activities.

It is plausible that **8-Bromo-7-methoxycoumarin** could modulate inflammatory pathways. Other methoxycoumarin derivatives have been shown to inhibit key signaling cascades such as the NF-kB and MAPK pathways, which are central to the inflammatory response. Further research is necessary to elucidate the specific biological targets and mechanisms of action for **8-Bromo-7-methoxycoumarin**.

Visualizations

To aid in the understanding of the concepts discussed, the following diagrams illustrate a generalized experimental workflow for the synthesis of brominated methoxycoumarins and a relevant signaling pathway potentially modulated by such compounds.

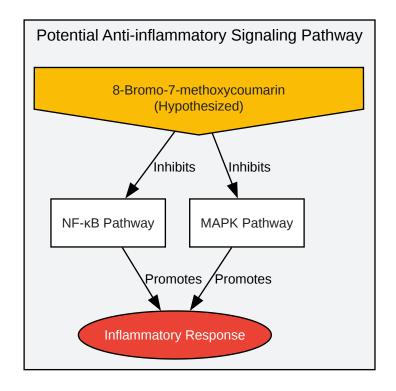




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A generalized workflow for the synthesis of brominated methoxycoumarins.





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A potential anti-inflammatory signaling pathway modulated by coumarin derivatives.

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References

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